

# "Ethyl benzofurazan-5-carboxylate molecular structure and weight"

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## Compound of Interest

Compound Name: Ethyl benzofurazan-5-carboxylate

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## An In-depth Technical Guide on Ethyl Benzofurazan-5-carboxylate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the molecular structure and properties of **ethyl benzofurazan-5-carboxylate**, a heterocyclic compound of interest in chemical and pharmaceutical research. Due to its structural relationship with bioactive benzofurazan and benzofuran derivatives, this molecule presents potential for further investigation in medicinal chemistry and materials science.

## Molecular Structure and Identification

**Ethyl benzofurazan-5-carboxylate**, systematically named ethyl 2,1,3-benzoxadiazole-5-carboxylate, is an ester derivative of 2,1,3-benzoxadiazole-5-carboxylic acid. The core of the molecule is a bicyclic system where a benzene ring is fused to a 1,2,5-oxadiazole ring, also known as a furazan ring. The ethyl carboxylate group is attached at the 5-position of this benzofurazan ring system.

While a direct entry for **ethyl benzofurazan-5-carboxylate** is not readily available in major chemical databases, its structure can be definitively inferred from its parent compound, 2,1,3-benzoxadiazole-5-carboxylic acid (CAS Number: 19155-88-5).<sup>[1][2]</sup>

Structural Diagram:

Caption: Molecular structure of ethyl 2,1,3-benzoxadiazole-5-carboxylate.

## Physicochemical Properties

The molecular formula and weight of **ethyl benzofurazan-5-carboxylate** can be calculated based on its constituent atoms.

Property	Value	Source
Molecular Formula	C <sub>9</sub> H <sub>8</sub> N <sub>2</sub> O <sub>3</sub>	Calculated
Molecular Weight	208.18 g/mol	Calculated
Parent Acid (CAS)	19155-88-5	[1][2]
Parent Acid Formula	C <sub>7</sub> H <sub>4</sub> N <sub>2</sub> O <sub>3</sub>	[1][2]
Parent Acid M.W.	164.12 g/mol	[1][2]

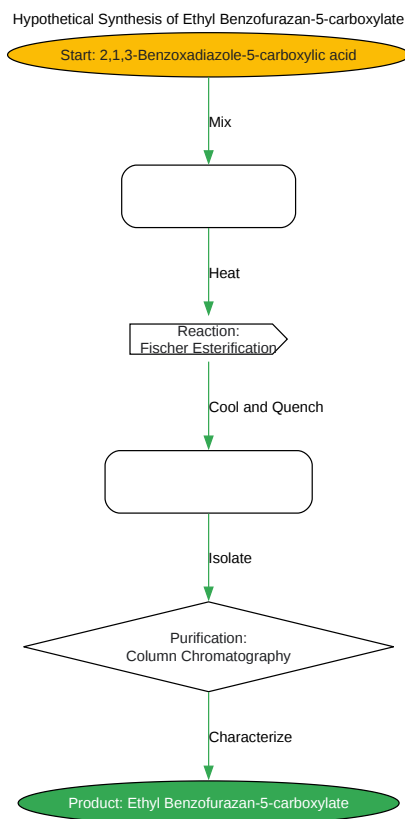
## Experimental Data and Synthesis

### Synthesis

While specific experimental protocols for the direct synthesis of **ethyl benzofurazan-5-carboxylate** are not widely published, a logical synthetic route would involve the esterification of its parent, 2,1,3-benzoxadiazole-5-carboxylic acid.

A general procedure for such a reaction is outlined below. This is a representative protocol and would require optimization for this specific substrate.

Hypothetical Synthesis Workflow:



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Caption: A potential workflow for the synthesis of the target compound.

## Characterization

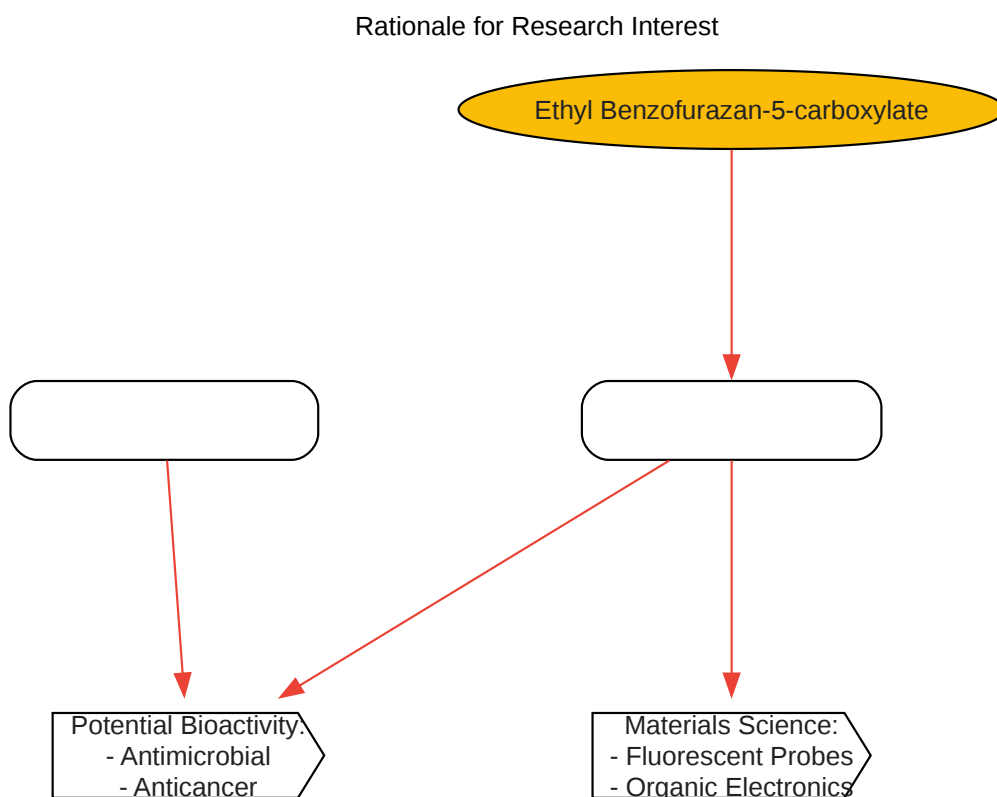
The characterization of the synthesized **ethyl benzofurazan-5-carboxylate** would typically involve the following analytical techniques:

- Nuclear Magnetic Resonance (NMR) Spectroscopy:  $^1\text{H}$  and  $^{13}\text{C}$  NMR would confirm the presence of the ethyl group and the substitution pattern on the benzofurazan ring.
- Mass Spectrometry (MS): To confirm the molecular weight of 208.18 g/mol .
- Infrared (IR) Spectroscopy: To identify the characteristic carbonyl ( $\text{C}=\text{O}$ ) stretch of the ester group.

## Potential Applications and Research Directions

Benzofurazan and related benzofuran derivatives are known to exhibit a range of biological activities.[3] The unique electronic properties of the benzofurazan ring system make it a valuable scaffold in the design of fluorescent probes and functional materials.

Logical Relationship of Research Interest:



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## References

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